

Safeguarding Your Laboratory: Proper Disposal Procedures for NVP-AAM077

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nvp-aam077

Cat. No.: B10814437

[Get Quote](#)

For Immediate Reference: **NVP-AAM077** is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, adherence to proper laboratory safety protocols is essential to ensure a safe working environment.

This guide provides detailed, step-by-step procedures for the safe disposal of **NVP-AAM077**, a potent and selective NMDA receptor antagonist. Developed for researchers, scientists, and drug development professionals, these protocols are designed to minimize environmental impact and ensure personnel safety.

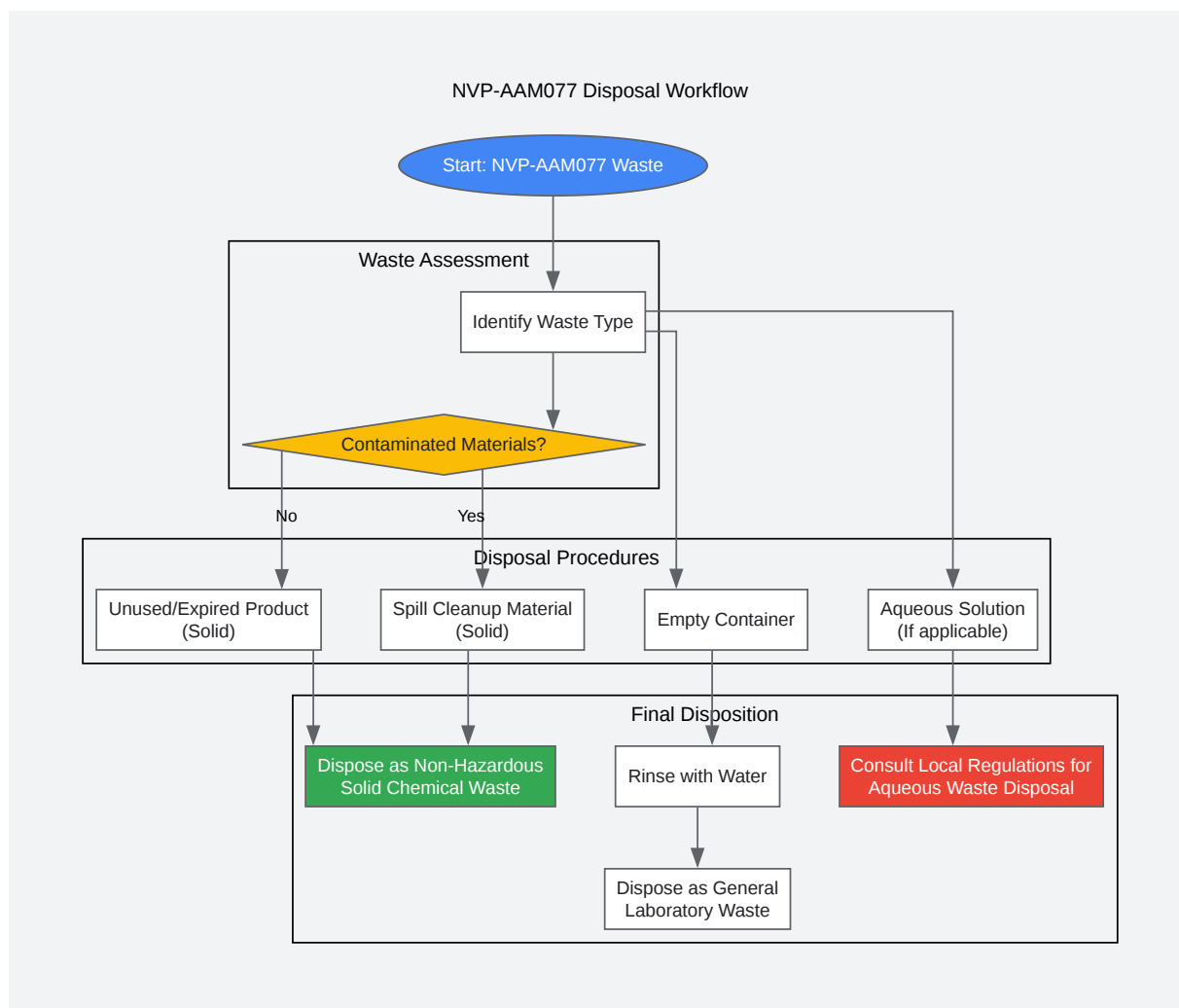
Chemical and Physical Properties of NVP-AAM077

A comprehensive understanding of a compound's properties is foundational to its safe handling and disposal.

Property	Value
IUPAC Name	(((1S)-1-(4-bromophenyl)ethyl)amino)-(2,3-dioxo-1,4-dihydroquinoxalin-5-yl)methyl)phosphonic acid[1]
Synonyms	PEAQX[1]
CAS Number	459836-30-7[1]
Molecular Formula	C ₁₇ H ₁₇ BrN ₃ O ₅ P[1]
Molecular Weight	454.217 g/mol [1]
Solubility	Soluble in water[1]
Physical Form	Crystalline solid[2]
Storage	-20°C[2]

NVP-AAM077 Disposal Workflow

The following diagram outlines the decision-making process and subsequent actions for the proper disposal of **NVP-AAM077** and associated materials.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal Procedures for NVP-AAM077]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10814437#nvp-aam077-proper-disposal-procedures\]](https://www.benchchem.com/product/b10814437#nvp-aam077-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com